

Sourcing High-Purity Ethyl Undecanoate for Scientific Research: A Technical Guide

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Compound of Interest

Compound Name: Ethyl undecanoate

Cat. No.: B1293801

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For researchers, scientists, and professionals in drug development, securing high-purity reagents is a critical first step in ensuring the validity and reproducibility of experimental results. This technical guide provides an in-depth overview of sourcing high-purity **Ethyl undecanoate** (CAS No. 627-90-7), a fatty acid ester with applications in biochemical research, pharmaceutical development, and as a starting material for organic synthesis.

Ethyl undecanoate, also known as undecanoic acid ethyl ester, is a versatile compound utilized in various research and industrial settings. Its applications range from flavor and fragrance development to more specialized uses in the study of lipid metabolism and as a component in the formulation of sustained-release drug delivery systems. For scientific applications, particularly in pharmaceutical research, the purity of this compound is paramount.

Reputable Suppliers of High-Purity Ethyl Undecanoate

A number of chemical suppliers offer **Ethyl undecanoate** at purities suitable for research purposes. The following table summarizes key quantitative data from a selection of reputable vendors to facilitate comparison. It is important to note that availability and pricing are subject to change, and researchers should always request a certificate of analysis to verify the purity of a specific lot.

Supplier	Purity Specification	Available Quantities	Notes
Sigma-Aldrich	≥97%	Varies	Also lists an application for the synthesis of the corresponding aldehyde.
MedChemExpress	99.68%	25 g	Marketed as a biochemical assay reagent.
Larodan	>99%	100 mg, 1 g	Specializes in research-grade lipids.
TCI America	>98.0%	25 mL	Available through distributors like Fisher Scientific.
Chem-Impex	≥97% (GC)	Varies	Notes potential in pharmaceutical development for sustained-release formulations.
Sapphire Bioscience	>99%	100 mg, 1 g	States the product is for research use only.
Carl Roth	Not specified	50 g, 100 g, 250 g	Research chemical supplier.
Santa Cruz Biotechnology	≥96%	Varies	Labeled as a biochemical for proteomics research.

Experimental Protocols: Synthesis of Undecanal from Ethyl Undecanoate

A documented application of high-purity **Ethyl undecanoate** is its use as a precursor in the synthesis of undecanal (undecyl aldehyde), a valuable compound in the fragrance industry and organic synthesis. A key method for this conversion is the partial reduction of the ester using a specialized reducing agent.

One such efficient method involves the use of Lithium diisobutyl-t-butoxyaluminum hydride (LDBBA). This reagent has been shown to readily react with aliphatic esters to yield the corresponding aldehydes in high yields at 0°C.

Detailed Experimental Protocol for the Reduction of **Ethyl Undecanoate** to Undecanal:

This protocol is based on the general procedure described for the reduction of esters to aldehydes using LDBBA.

Materials:

- **Ethyl undecanoate** (high purity)
- Lithium diisobutyl-t-butoxyaluminum hydride (LDBBA)
- Anhydrous Tetrahydrofuran (THF)
- Naphthalene (as an internal standard for GC analysis, optional)
- 1 N Hydrochloric acid (HCl)
- Diethyl ether
- Anhydrous magnesium sulfate
- Round-bottom flask
- Magnetic stirrer
- Septum
- Syringes

- Ice bath
- Standard glassware for extraction and workup

Procedure:

- Preparation of the Reaction Vessel: An oven-dried, argon-flushed round-bottom flask equipped with a magnetic stir bar is charged with a solution of high-purity **Ethyl undecanoate** in anhydrous THF. If quantitative analysis by gas chromatography is desired, a known amount of naphthalene can be added as an internal standard.
- Cooling: The flask is cooled to 0°C in an ice bath.
- Addition of the Reducing Agent: A solution of Lithium diisobutyl-t-butoxyaluminum hydride (LDBBA) in THF-hexane is added dropwise to the stirred solution of **Ethyl undecanoate** at 0°C. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- Quenching the Reaction: Upon completion, the reaction mixture is carefully hydrolyzed by the slow addition of 1 N HCl at 0°C.
- Extraction: The product is extracted from the aqueous layer with diethyl ether. The extraction is typically repeated three times to ensure complete recovery of the product.
- Washing and Drying: The combined organic layers are washed with brine, and then dried over anhydrous magnesium sulfate.
- Isolation and Purification: The drying agent is removed by filtration, and the solvent is evaporated under reduced pressure to yield the crude undecanal. The product can be further purified by column chromatography on silica gel if necessary.

Expected Outcome: This procedure is expected to yield undecanal in high purity. The yield for similar aliphatic esters using this method has been reported to be in the range of 74-88%.

Visualizing Experimental and Logical Workflows

To further aid researchers, the following diagrams, created using the DOT language, illustrate key processes and relationships relevant to the use of **Ethyl undecanoate** in a research

setting.

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